

4-Ethylnonan-2-one: A Synthetic Ketone Not Found in Nature

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Compound of Interest

Compound Name: 4-Ethylnonan-2-one

Cat. No.: B15434289

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A comprehensive review of scientific literature reveals no evidence for the natural occurrence of **4-Ethylnonan-2-one**. This compound is consistently described as a product of synthetic organic chemistry, with no indications of its presence in plants, animals, or microorganisms. Extensive searches for its isolation from natural sources, biosynthetic pathways, or its role as a volatile compound in essential oils, food flavors, or as an insect pheromone have yielded no results.

For researchers, scientists, and drug development professionals, it is crucial to note that investigations into the biological activity or potential therapeutic applications of **4-Ethylnonan-2-one** would originate from a synthetic starting point rather than natural product screening.

Synthetic Context

The scientific literature that does mention **4-Ethylnonan-2-one** places it within the context of asymmetric synthesis. Specifically, it is formed as a product in copper-catalyzed 1,4-addition reactions. For instance, (R)-**4-ethylnonan-2-one** can be synthesized from 3-nonen-2-one and diethylzinc using a copper-based catalytic system[1][2][3][4][5][6][7][8][9]. The enantioselectivity of this reaction can be controlled by the choice of chiral ligands and copper precatalysts[1][2][4][5][8][9]. One chemical supplier also lists (4R)-**4-Ethylnonan-2-one** as a commercially available compound for asymmetric synthesis[10].

Data Presentation, Experimental Protocols, and Visualizations

Given the absence of **4-Ethylnonan-2-one** in natural sources, the core requirements of this technical guide—summarizing quantitative data from natural occurrences, detailing experimental protocols for isolation, and creating diagrams of natural signaling pathways—cannot be fulfilled. The compound's existence, based on current scientific knowledge, is confined to the laboratory.

Should future research identify **4-Ethylnonan-2-one** as a naturally occurring molecule, this document will be updated to reflect those findings, including all relevant data, experimental procedures, and biological pathway visualizations. At present, however, all inquiries into this compound should proceed with the understanding that it is a synthetic entity.

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